

Essential Safety and Operational Guidance for Handling 5-Aminosalicylic Acid

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Compound of Interest

Compound Name: 5-Aminosalicylic Acid

Cat. No.: B1676304

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate safety, operational, and disposal procedures for **5-Aminosalicylic Acid** (5-ASA), also known as Mesalamine.

Chemical Identifier:

- Name: **5-Aminosalicylic Acid** (5-ASA)
- Synonyms: Mesalamine, 5-Amino-2-hydroxybenzoic acid
- CAS Number: 89-57-6

Hazard Identification and Personal Protective Equipment (PPE)

5-Aminosalicylic Acid is considered a hazardous substance. It can cause skin, eye, and respiratory irritation, may lead to an allergic skin reaction, and is harmful if swallowed.^{[1][2]} Adherence to proper PPE protocols is mandatory to ensure personal safety.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] A face shield should be used in conjunction with goggles where there is a significant risk of splashing.	To protect eyes from dust particles and chemical splashes which can cause serious irritation.[1][2]
Skin	Chemical-resistant gloves (Nitrile or Butyl rubber recommended).[4] Wear impervious and flame-retardant laboratory coats or clothing to prevent skin exposure.[1][3]	Prevents direct skin contact, which can cause irritation and allergic reactions.[1][2]
Respiratory	Use in a well-ventilated area. If dust is generated or exposure limits may be exceeded, a full-face respirator with an appropriate particulate filter is necessary.[3][5]	To avoid inhalation of airborne particles that may cause respiratory tract irritation.[1][2]

Operational and Handling Protocols

Proper handling and storage are critical to maintaining the stability of **5-Aminosalicylic Acid** and ensuring a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1] Confirm that the work area is well-ventilated.
- Personal Protection: Don all required PPE as outlined in the table above.
- Dispensing: Avoid creating dust when handling the solid form.[1] Use weighing paper or a contained system for transfers.

- Work Practice: Avoid all personal contact, including inhalation and ingestion.[5][6] Do not eat, drink, or smoke in the handling area.[5]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[1] Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[1][5]

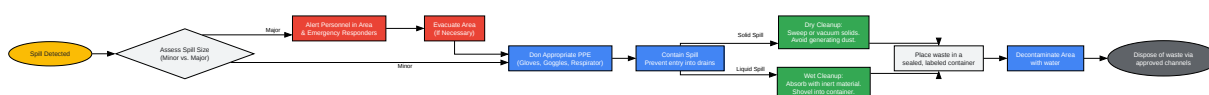
Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Protect from direct sunlight and moisture.[1][3]
- Store under an inert atmosphere.[1]
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and metals.[1][3]

Spill and Disposal Management

Immediate and appropriate response to spills and proper disposal of waste are essential to prevent environmental contamination and personal exposure.

Chemical Spill Response Workflow:



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Caption: Workflow for responding to a **5-Aminosalicylic Acid** spill.

Disposal Plan:

- Waste material must be disposed of in accordance with federal, state, and local environmental control regulations.[1][2]
- Do not dispose of with household garbage or allow it to enter the sewage system.[2]
- Dispose of the contents and the container at an approved waste disposal facility.[1]

First Aid Measures

In case of exposure, follow these immediate first aid protocols:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[1][3]
- Inhalation: Move the individual to fresh air. If breathing is difficult or symptoms of respiratory irritation occur, seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3][7]

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References

- 1. fishersci.com [fishersci.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. echemi.com [echemi.com]

- 4. leelinework.com [leelinework.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
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